

Personal protective equipment for handling 2-Amino-6-nitrobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzothiazole

Cat. No.: B160904

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Essential Safety and Handling Guide for 2-Amino-6-nitrobenzothiazole

This guide provides crucial safety protocols and logistical plans for handling **2-Amino-6-nitrobenzothiazole** (CAS No. 6285-57-0) in a laboratory setting. Adherence to these procedures is vital for ensuring personal safety and proper chemical management.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C7H5N3O2S	[1]
Molecular Weight	195.20 g/mol	[2][3]
Appearance	Yellow Powder Solid	[4]
Melting Point	247 - 252 °C (476.6 - 485.6 °F)	[4]
Solubility	Very slightly soluble in cold water and diethyl ether.	[5]
Odor	No information available	[4]

Hazard Identification and Classification

2-Amino-6-nitrobenzothiazole is classified as a hazardous substance.[\[1\]](#)[\[4\]](#)

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (Category 4).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[\[1\]](#)[\[4\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (Category 2).[\[1\]](#)[\[4\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (Category 3).[\[1\]](#)[\[4\]](#)

Signal Word: Warning[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the primary defense against exposure.

Situation	Required PPE	Specifications & Notes
Routine Handling (Small Quantities)	Eye/Face Protection	Chemical safety goggles or glasses that meet OSHA 29 CFR 1910.133 or European Standard EN166 standards.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber, polychloroprene, butyl rubber). Always inspect gloves for integrity before use.[6]	
Lab Coat	Standard laboratory coat.	
Risk of Dust/Aerosol Generation	Respiratory Protection	A NIOSH/MSHA-approved N95 dust mask or work under a certified chemical fume hood. [2]
Large Spills	Full Body Protection	Splash goggles, full suit, dust respirator, boots, and gloves. A self-contained breathing apparatus may be necessary. [5]

Operational Plan: Step-by-Step Handling Procedures

Following a systematic workflow is essential for minimizing the risks associated with handling **2-Amino-6-nitrobenzothiazole**.

Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area. For any procedure that may generate dust, use a chemical fume hood.[7]
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]

- PPE Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or degradation. Do not use compromised equipment.

Chemical Handling:

- Avoid Contact: Take all necessary precautions to avoid direct contact with the chemical. Do not breathe dust.[\[4\]](#)
- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[7\]](#)

Storage:

- Container: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[4\]](#)

Emergency Procedures

Incident	First-Aid Measures
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1][4] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1] Get medical attention if irritation develops.[1]
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][4] If not breathing, give artificial respiration.[1] Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then drink plenty of water.[1] Call a POISON CENTER or doctor/physician immediately.[9]

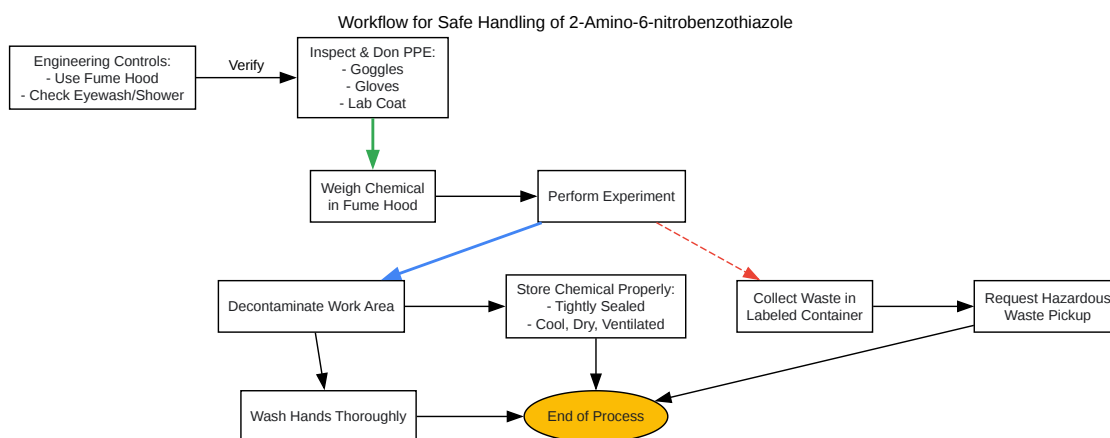
Disposal Plan

Dispose of **2-Amino-6-nitrobenzothiazole** and any contaminated materials as hazardous waste.

- Waste Collection:
 - Collect waste in a suitable, labeled container.[7]
 - Label the container with a completed EHS Hazardous Waste Label, identifying the contents by complete chemical name.[10]
- Empty Containers:
 - Thoroughly empty all contents. The first rinse of the container must be collected and disposed of as hazardous waste.[10]

- For containers of highly toxic chemicals ($LD_{50} < 50\text{mg/kg}$), the first three rinses must be collected as hazardous waste.[10]
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4][7] Do not let the product enter drains.[3][11]

Workflow for Safe Handling



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Caption: Safe handling workflow for **2-Amino-6-nitrobenzothiazole**.

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